

Introduction: The Significance of Density in Fluorinated Compounds

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Compound of Interest

Compound Name: *Methyl 2,2,3,3,4,4,5,5-octafluoropentanoate*

Cat. No.: *B1586925*

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Methyl 2,2,3,3,4,4,5,5-octafluoropentanoate, a member of the per- and polyfluoroalkyl substances (PFAS) family, represents a class of compounds with unique physicochemical properties that are leveraged across various scientific and industrial applications, including in the development of pharmaceuticals and advanced materials. The density of such a compound is a fundamental physical property that dictates its behavior in fluid dynamics, reaction kinetics, and formulation processes. An accurate understanding of density is paramount for precise dosing, solvent selection, and the design of manufacturing and purification protocols. This guide provides a comprehensive analysis of the density of **Methyl 2,2,3,3,4,4,5,5-octafluoropentanoate**, contextualized with data from homologous compounds and established measurement methodologies.

Physicochemical Profile of Methyl 2,2,3,3,4,4,5,5-octafluoropentanoate

Property	Value	Source
Molecular Formula	C ₆ H ₄ F ₈ O ₂	-
Molecular Weight	276.08 g/mol	-
CAS Number	376-78-3	-

Density Determination: A Review of Available Data

A thorough review of publicly available scientific literature and chemical databases indicates that a direct, experimentally determined density value for **Methyl 2,2,3,3,4,4,5,5-octafluoropentanoate** is not readily reported. However, valuable insights can be gleaned from the analysis of structurally similar compounds, particularly its homologous series of methyl perfluoroalkanoates.

Comparative Analysis with Homologous Compounds

The density of a homologous series of compounds often follows a predictable trend. In the case of methyl perfluoroalkanoates, the density is expected to increase with the length of the perfluoroalkyl chain due to the increasing mass of fluorine atoms relative to the overall molecular volume.

To provide a scientifically grounded estimation, we can examine the densities of the following related compounds:

Compound	CAS Number	Molecular Formula	Density (g/mL)	Temperature (°C)
Methyl 2,2,3,3,4,4,5,5-nonafluoropentanoate	13038-26-1	C ₆ H ₃ F ₉ O ₂	1.56	20
Methyl 2,2,3,3,4,4,5,5,6,6,7,7,8,8,8-pentadecafluorooctanoate	376-27-2	C ₉ H ₃ F ₁₅ O ₂	1.786	25

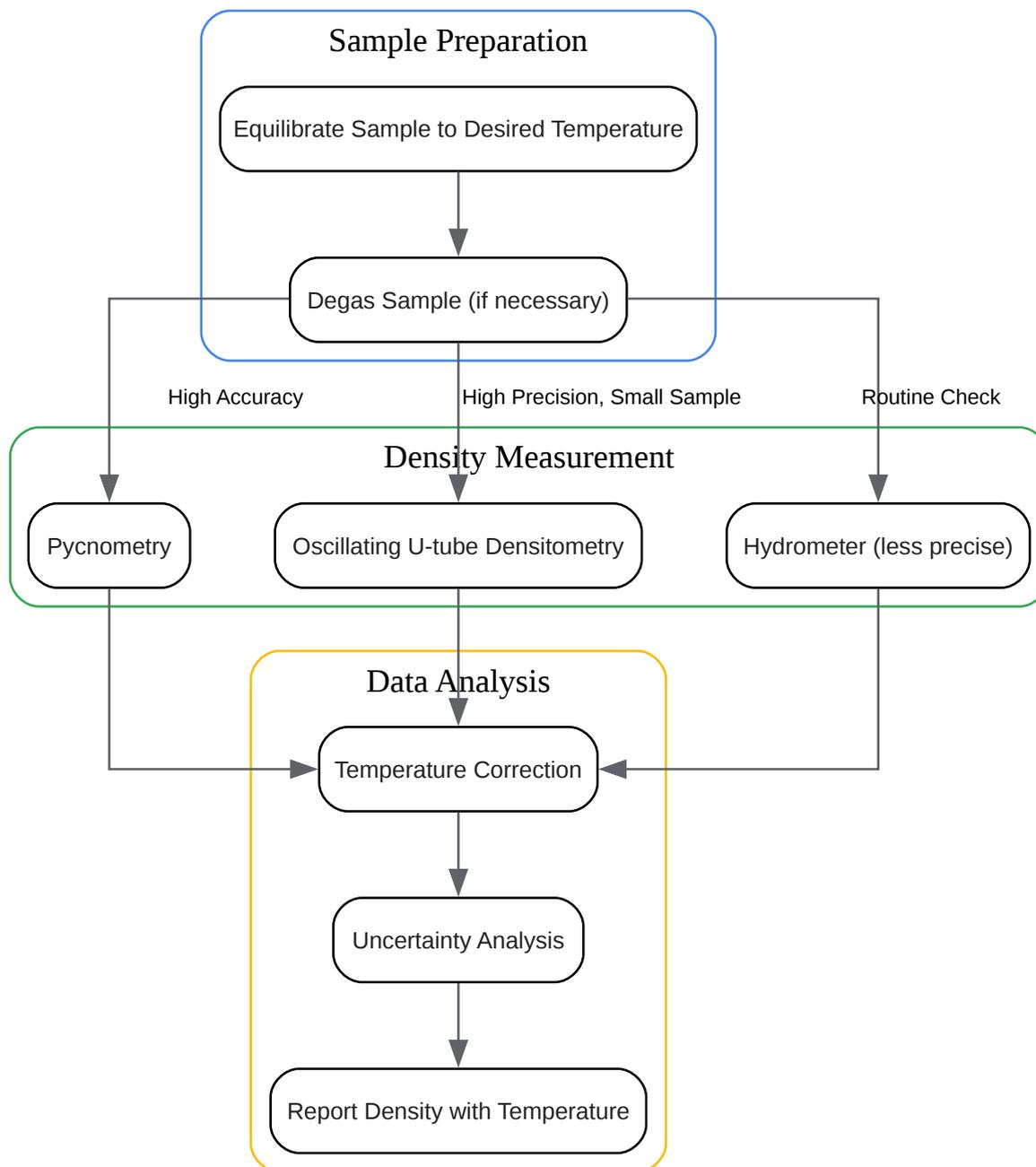
- Methyl 2,2,3,3,4,4,5,5,5-nonafluoropentanoate (also known as Methyl nonafluorovalerate) is a close structural analog, with a fully fluorinated pentanoyl chain. Its specific gravity is reported as 1.56 at 20°C.
- Methyl perfluorooctanoate represents a longer-chain homolog and exhibits a higher density of 1.786 g/mL at 25°C[1].

Based on these data points, it is reasonable to infer that the density of **Methyl 2,2,3,3,4,4,5,5-octafluoropentanoate** would lie between the values of its shorter and longer chain perfluorinated counterparts, likely in the range of 1.5 to 1.6 g/mL at standard temperature. The terminal hydrogen in the subject compound, as opposed to the terminal fluorine in Methyl nonafluorovalerate, would slightly decrease the molecular weight, suggesting a density at the lower end of this estimated range.

Methodologies for Density Measurement of Fluorinated Liquids

The experimental determination of liquid density is a cornerstone of physical chemistry. For high-value and specialty chemicals like fluorinated esters, precise and accurate measurement is critical. The choice of methodology is often dictated by the required accuracy, sample volume, and the temperature and pressure conditions of interest.

Workflow for Density Determination



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Caption: Experimental workflow for the precise determination of liquid density.

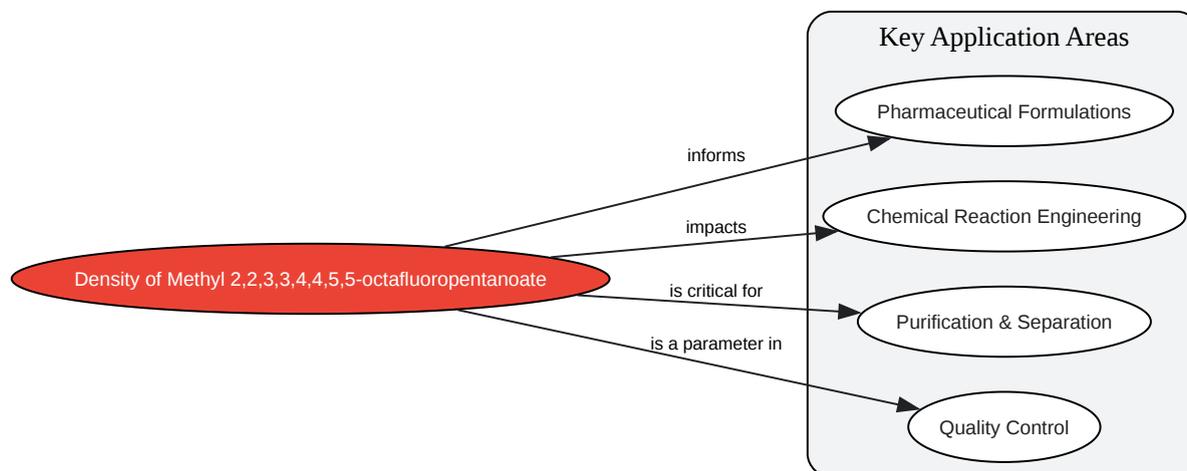
Step-by-Step Protocol: Oscillating U-tube Densitometry

This method is favored for its high precision, small sample volume requirement, and ease of automation.

- **Instrument Calibration:** Calibrate the digital densitometer using two standards of known density that bracket the expected density of the sample. Typically, dry air and ultrapure water are used. The instrument's calibration should be verified at the intended measurement temperature.
- **Temperature Equilibration:** Set the instrument to the desired temperature (e.g., 20°C or 25°C) and allow it to stabilize.
- **Sample Introduction:** Carefully inject the degassed **Methyl 2,2,3,3,4,4,5,5-octafluoropentanoate** sample into the oscillating U-tube, ensuring no air bubbles are present. The presence of bubbles will significantly impact the measured oscillation period and lead to inaccurate density readings.
- **Measurement:** The instrument measures the period of oscillation of the U-tube filled with the sample. This period is directly related to the mass, and therefore the density, of the liquid in the tube.
- **Data Acquisition:** Record the density reading once it has stabilized. Perform multiple measurements to ensure reproducibility.
- **Cleaning:** Thoroughly clean the U-tube with appropriate solvents to remove all traces of the sample before the next measurement.

The Role of Density in Practical Applications

An understanding of the density of **Methyl 2,2,3,3,4,4,5,5-octafluoropentanoate** is crucial in several key areas of research and development:



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Sources

- 1. Methyl perfluorooctanoate 98 376-27-2 [sigmaaldrich.com]
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